

Standard Operating Procedure: Handling & Stabilization of 2-Chloro-5-[(methylsulfanyl)methyl]aniline

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 2-Chloro-5-[(methylsulfanyl)methyl]aniline |
| CAS No.: | 1179294-51-9 |
| Cat. No.: | B1423441 |

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Executive Summary & Chemical Identity

2-Chloro-5-[(methylsulfanyl)methyl]aniline is a bifunctional building block used primarily in the synthesis of tyrosine kinase inhibitors (TKIs) and advanced agrochemicals. Its structure features an electron-deficient aniline core and an oxidation-sensitive thioether side chain.

This Application Note defines the protocol for handling this compound to prevent two critical failure modes:

- **S-Oxidation:** The (methylsulfanyl)methyl group is highly susceptible to atmospheric oxidation, forming sulfoxides () which are difficult to separate from the parent compound.
- **Aniline Oxidation:** The primary amine is prone to photo-oxidation, leading to polymerization and "browning" of the material.

Physicochemical Profile (Class-Based Extrapolation)

| Property | Specification / Characteristic |
|------------------|---|
| CAS Number | 1179294-51-9 |
| Formula | |
| Molecular Weight | 187.69 g/mol |
| Physical State | Viscous liquid or low-melting solid (Batch dependent) |
| Solubility | Soluble in DMSO, DCM, MeOH; Low solubility in water. |
| Odor | Characteristic sulfide stench (garlic/cabbage-like). |
| pKa (Predicted) | ~2.5 - 3.5 (Aniline nitrogen reduced by ortho-Cl) |

Health, Safety, and Environment (HSE)

CRITICAL WARNING: This compound combines the toxicity of chloroanilines with the volatility and stench of thioethers.

Toxicology & Exposure Control[1]

- Acute Toxicity: Like 2-chloroaniline, this compound is likely fatal if swallowed, inhaled, or in contact with skin [1].[1] It readily penetrates intact skin.
- Methemoglobinemia: Aniline derivatives oxidize hemoglobin to methemoglobin, impairing oxygen transport. Cyanosis (blue skin/lips) is a delayed symptom.
- Sensitization: Potential skin sensitizer.

PPE Matrix

| Protection Level | Requirement | Rationale |
|------------------|--|--|
| Respiratory | Fume hood (Face velocity > 0.5 m/s) | Prevents inhalation of toxic vapors and stench control. |
| Dermal (Hands) | Double Gloving: Laminate (inner) + Nitrile (outer) | Standard nitrile is permeable to anilines over time. Laminate provides a chemical barrier. |
| Dermal (Body) | Tyvek® Lab Coat + Sleeve Covers | Prevents absorption through fabric cuffs. |
| Eyes | Chemical Splash Goggles | Standard safety glasses are insufficient for liquid splashes of toxic anilines. |

Storage & Stability Protocol

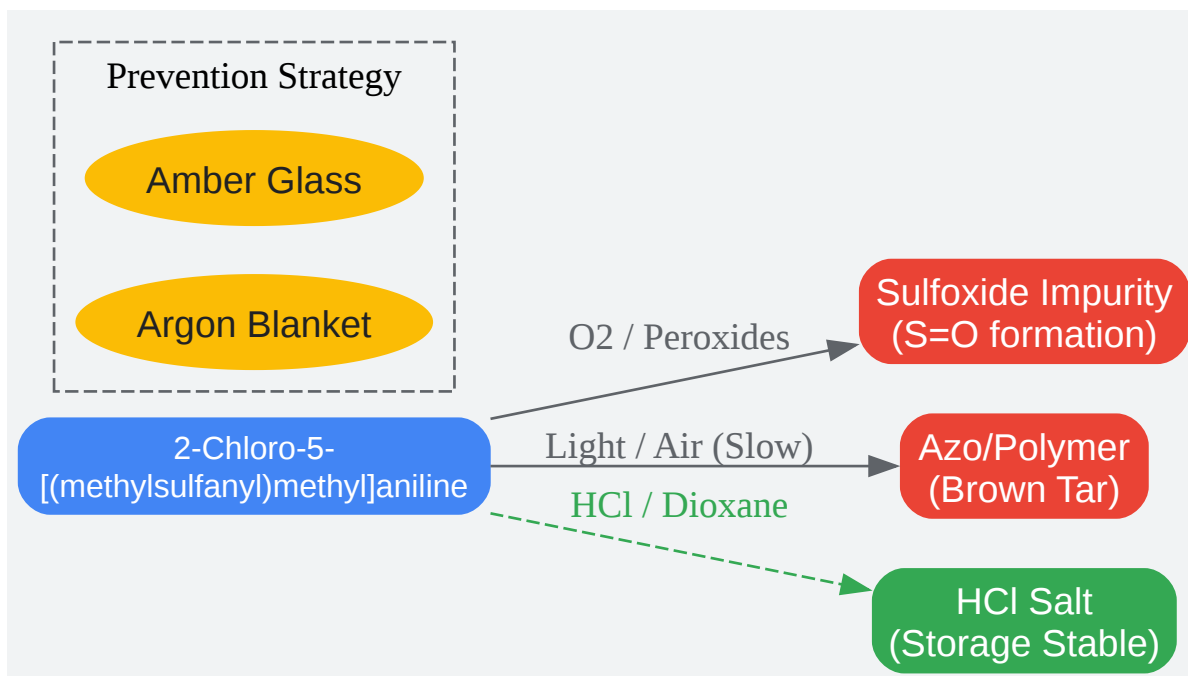
The shelf-life of **2-Chloro-5-[(methylsulfanyl)methyl]aniline** is directly correlated to oxygen exclusion.

The "Inert-Cold" Chain

- Atmosphere: Store strictly under Argon (Ar) or Nitrogen (). Argon is preferred as it is heavier than air and blankets the liquid surface effectively.
- Temperature: Long-term storage at -20°C is required to inhibit S-oxidation.
- Container: Amber glass vials with PTFE-lined septa. Avoid polyethylene (PE) bottles for long-term storage as sulfides can permeate plastics.

Degradation Visualization

The following diagram illustrates the chemical vulnerability of the compound and the necessity of the storage protocols.



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Figure 1: Degradation pathways. The sulfide moiety is the primary instability point (Red), requiring inert gas storage. Conversion to the HCl salt (Green) is a valid stabilization strategy for solid-state storage.

Operational Handling Protocols

Receipt and Aliquoting

Objective: Transfer the bulk material from the vendor bottle (often air-packaged) to inert storage without introducing moisture.

- Inspection: Upon receipt, check the liquid for clarity. A dark brown/black color indicates significant aniline oxidation.
- Degassing: If the bottle has been opened to air, sparge the liquid with dry Argon for 5-10 minutes using a long needle.
- Aliquoting:
 - Use a gas-tight syringe or positive-displacement pipette.

- Dispense into single-use amber vials.
- Flush the headspace of each vial with Argon before capping.
- Seal caps with Parafilm to prevent oxygen diffusion at -20°C.

Reaction Setup (Synthesis)

When using this compound as a nucleophile (e.g.,

or Amide coupling):

- Solvent Choice: Avoid solvents containing peroxides (e.g., uninhibited THF, ethers) as they will rapidly oxidize the sulfide to a sulfoxide [2].
- Base Selection: The aniline is weakly nucleophilic due to the ortho-chlorine. Stronger bases (LiHMDS, NaH) or catalysts (Buchwald Pd-systems) are often required.
- Order of Addition: Add the **2-Chloro-5-[(methylsulfonyl)methyl]aniline** last, after the reaction vessel has been fully purged with inert gas.

Waste Management & Deodorization

Thioether waste must be treated chemically to neutralize the stench before disposal.

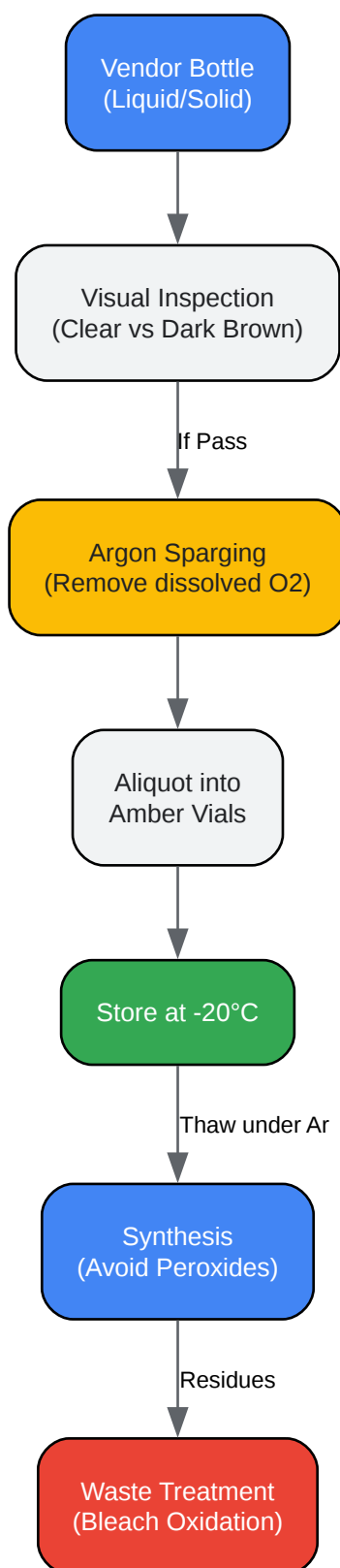
- Protocol: Collect all contaminated solvents, gloves, and paper towels in a dedicated "Stench Waste" container.
- Neutralization: Add 10% Sodium Hypochlorite (Bleach) solution to the waste.
 - Mechanism:[2] Bleach oxidizes the volatile sulfide () to the non-volatile sulfoxide () or sulfone ().
 - Warning: Do not mix bleach with acid streams (releases Chlorine gas).

Analytical Validation

Before committing the material to a high-value synthesis, validate purity.

- HPLC Method:
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water/Acetonitrile (0.1% Formic Acid). Note: Avoid TFA if possible, as it can degrade thioethers over long runs.
 - Detection: UV at 254 nm.
- NMR Marker:
 - The peak is a distinct singlet around 2.0 - 2.1 ppm.
 - If oxidized to sulfoxide, this peak shifts downfield (approx 2.6 - 2.8 ppm). This is the primary quality control check.

Workflow Visualization



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Figure 2: End-to-end handling workflow ensuring material integrity and operator safety.

References

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- 2. carlroth.com [carlroth.com]
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